

5-bromo-7-fluoro-1H-indazole molecular weight and formula

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Compound of Interest

Compound Name: 5-bromo-7-fluoro-1H-indazole

Cat. No.: B597909

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Technical Guide: 5-bromo-7-fluoro-1H-indazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **5-bromo-7-fluoro-1H-indazole**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document outlines its molecular characteristics, provides a representative synthetic protocol, and illustrates its structural features.

Core Molecular Data

The fundamental molecular properties of **5-bromo-7-fluoro-1H-indazole** are summarized below.

Property	Value	Citations
Molecular Formula	C ₇ H ₄ BrFN ₂	[1]
Molecular Weight	215.02 g/mol	[1][2]
CAS Number	1260381-83-6	[1]

Synthesis and Experimental Protocols

The synthesis of substituted indazoles often involves the cyclization of appropriately substituted phenylhydrazines or related precursors. While a specific, detailed experimental protocol for the synthesis of **5-bromo-7-fluoro-1H-indazole** is not readily available in the public domain, a general methodology can be inferred from the synthesis of structurally similar compounds such as 5-bromo-1H-indazole and 7-fluoro-1H-indazole.

A plausible synthetic route could involve the reaction of a substituted fluorobenzaldehyde with hydrazine. The following is a representative, generalized protocol based on analogous syntheses.^[3]^[4]

Reaction: Formation of the indazole ring via condensation and cyclization.

Starting Materials:

- A suitably substituted 2-fluorobenzaldehyde derivative (e.g., 5-bromo-2,3-difluorobenzaldehyde)
- Hydrazine hydrate

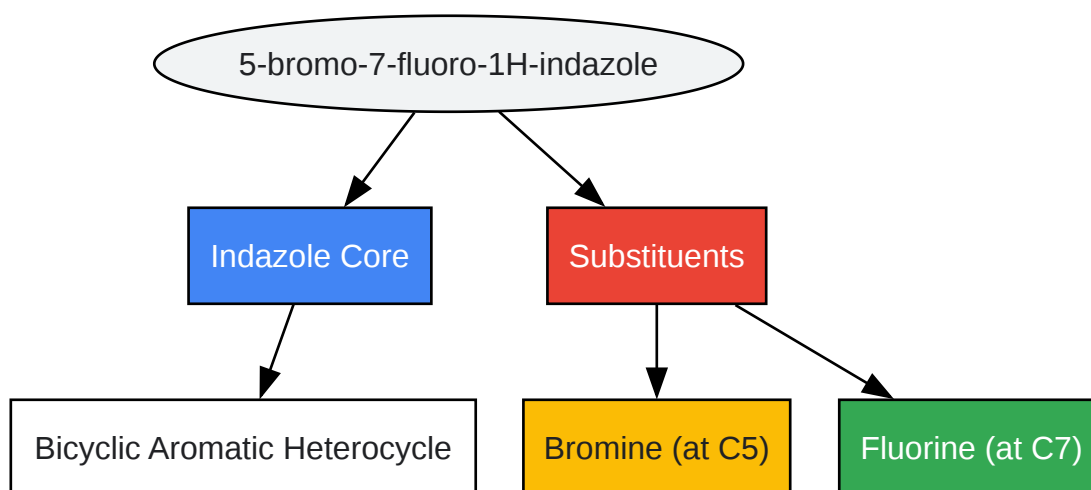
Procedure:

- The substituted benzaldehyde is dissolved in a suitable solvent.
- Hydrazine hydrate is added to the solution.
- The reaction mixture is heated under reflux for several hours.
- Reaction progress is monitored using an appropriate technique, such as Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The product is extracted using an organic solvent (e.g., ethyl acetate).
- The organic layer is washed with water and brine, then dried over a drying agent like anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield the crude product.

- Purification of the crude product is typically achieved by flash column chromatography to afford the pure **5-bromo-7-fluoro-1H-indazole**.

Logical Structure of 5-bromo-7-fluoro-1H-indazole

The following diagram illustrates the key structural components of the **5-bromo-7-fluoro-1H-indazole** molecule and their relationships.



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Caption: Molecular structure hierarchy of **5-bromo-7-fluoro-1H-indazole**.

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